

Technical Support Center: Dorsomorphin A (Compound C)

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Compound of Interest

Compound Name: *dorsmanin A*

Cat. No.: *B185159*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility issues with Dorsomorphin A (also known as Compound C) in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is Dorsomorphin A and why is its solubility in aqueous solutions a concern?

Dorsomorphin A, also known as Compound C, is a potent, reversible, and ATP-competitive inhibitor of AMP-activated protein kinase (AMPK) and also inhibits bone morphogenetic protein (BMP) type I receptors (ALK2, ALK3, and ALK6)[1][2][3][4]. Its poor solubility in aqueous solutions presents a significant challenge for in vitro and in vivo experiments, as it can lead to precipitation, inaccurate dosing, and reduced bioavailability[4].

Q2: What are the recommended solvents for dissolving Dorsomorphin A?

Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing concentrated stock solutions of Dorsomorphin A[1][3][5][6][7][8][9][10]. For some applications, dimethylformamide (DMF) can also be used[5]. The dihydrochloride salt of Dorsomorphin is more water-soluble[2][3][11][12].

Q3: What is the maximum concentration of DMSO that is safe for most cell cultures?

The final concentration of DMSO in cell culture media should generally not exceed 0.5% to avoid cytotoxic effects[1][3][11]. It is crucial to keep the final solvent concentration as low as possible to prevent solvent-induced artifacts in biological assays.

Q4: Can I dissolve Dorsomorphin A directly in aqueous buffers like PBS?

While the dihydrochloride form of Dorsomorphin has some solubility in aqueous buffers (approximately 1 mg/mL in PBS, pH 7.2), it is not recommended to store these aqueous solutions for more than a day due to potential instability and precipitation[5]. For consistent results, preparing a concentrated stock in DMSO and then diluting it into the aqueous buffer immediately before use is the standard and recommended procedure.

Solubility Data

The following table summarizes the solubility of Dorsomorphin A in various solvents. Please note that batch-to-batch variability may exist.

Solvent	Form	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	Free Base	≥8.49	~21.2	[8]
DMSO	Free Base	5	12.51	[9]
DMSO	Free Base	4 (with warming)	~10	[10]
DMSO	Dihydrochloride	9.45 (with gentle warming)	20	[2]
Water	Dihydrochloride	47.24	100	[2]
PBS (pH 7.2)	Hydrochloride	~1	~2.1	[5]
Dimethylformamide	Hydrochloride	~1	~2.1	[5]

Troubleshooting Guide: Dorsomorphin A Precipitation

This guide provides a systematic approach to address precipitation issues with Dorsomorphin A in your experiments.

Problem: Precipitate forms when diluting the DMSO stock solution into aqueous media.

- **Possible Cause 1: Low Temperature of the Aqueous Medium.** A significant temperature difference between the DMSO stock and the aqueous medium can cause the compound to crash out of solution.
 - **Solution:** Pre-warm the cell culture medium or aqueous buffer to 37°C before adding the Dorsomorphin A stock solution[1][3][11].
- **Possible Cause 2: High Final Concentration.** The desired final concentration of Dorsomorphin A in the aqueous medium may exceed its solubility limit.
 - **Solution:** Lower the final working concentration of Dorsomorphin A. If a high concentration is necessary, consider using the more soluble dihydrochloride salt form[2][3][11][12].
- **Possible Cause 3: Insufficient Mixing.** Inadequate mixing upon dilution can lead to localized high concentrations of DMSO and Dorsomorphin A, causing precipitation.
 - **Solution:** Add the DMSO stock solution dropwise to the pre-warmed aqueous medium while gently vortexing or swirling to ensure rapid and thorough mixing.
- **Possible Cause 4: pH of the Aqueous Medium.** The solubility of Dorsomorphin A can be pH-dependent.
 - **Solution:** Ensure the pH of your aqueous buffer is within a range that favors solubility. For Dorsomorphin hydrochloride, a pH of 7.2 has been shown to allow for a solubility of approximately 1 mg/mL[5].

Experimental Protocols

Protocol 1: Preparation of a 10 mM Dorsomorphin A Stock Solution in DMSO

- **Weighing:** Accurately weigh out the required amount of Dorsomorphin A powder. For example, for 1 mL of a 10 mM solution (Molecular Weight: ~399.49 g/mol), you would need

approximately 4 mg.

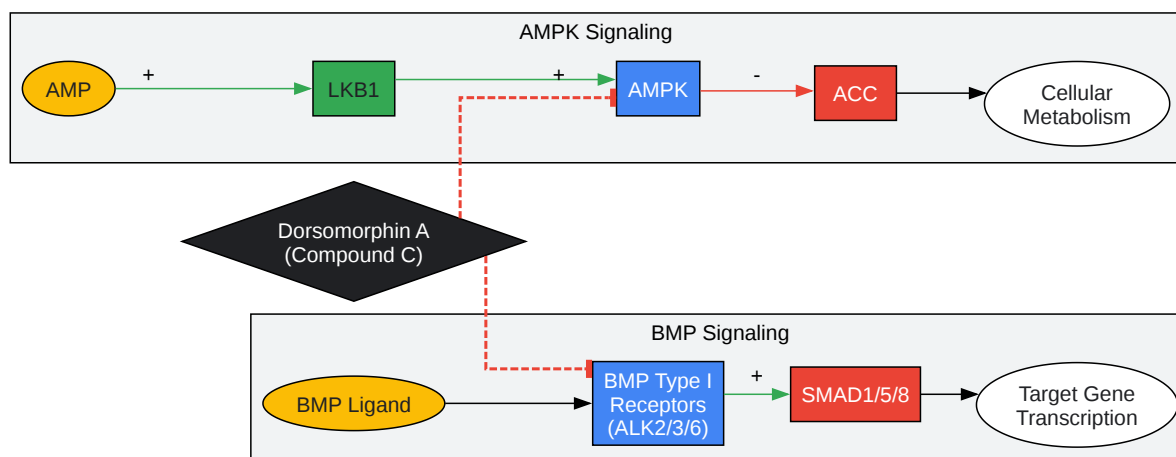
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to the vial containing the Dorsomorphin A powder.
- **Dissolution:** To facilitate dissolution, gently warm the solution to 37°C for 3-5 minutes and vortex or sonicate until the solid is completely dissolved[1][3][8][9][11].
- **Aliquoting and Storage:** Prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles[1][6][10]. Store the aliquots at -20°C, protected from light[1][3][6][10][11]. Once in solution, it is recommended to use it within 3 months to prevent loss of potency[6][10].

Protocol 2: Preparation of Working Solution in Cell Culture Media

- **Thawing:** Thaw a single-use aliquot of the Dorsomorphin A DMSO stock solution at 37°C[1].
- **Pre-warming Media:** Pre-warm the required volume of cell culture medium to 37°C[1][3][11].
- **Dilution:** While gently swirling the pre-warmed media, add the required volume of the Dorsomorphin A stock solution dropwise to achieve the desired final concentration. Ensure the final DMSO concentration is below 0.5%[1][3][11].
- **Filtration (Optional but Recommended):** To ensure sterility and remove any potential micro-precipitates, filter the final supplemented media through a 0.2 µm low-protein binding filter before adding it to the cells[1].

Visualizations

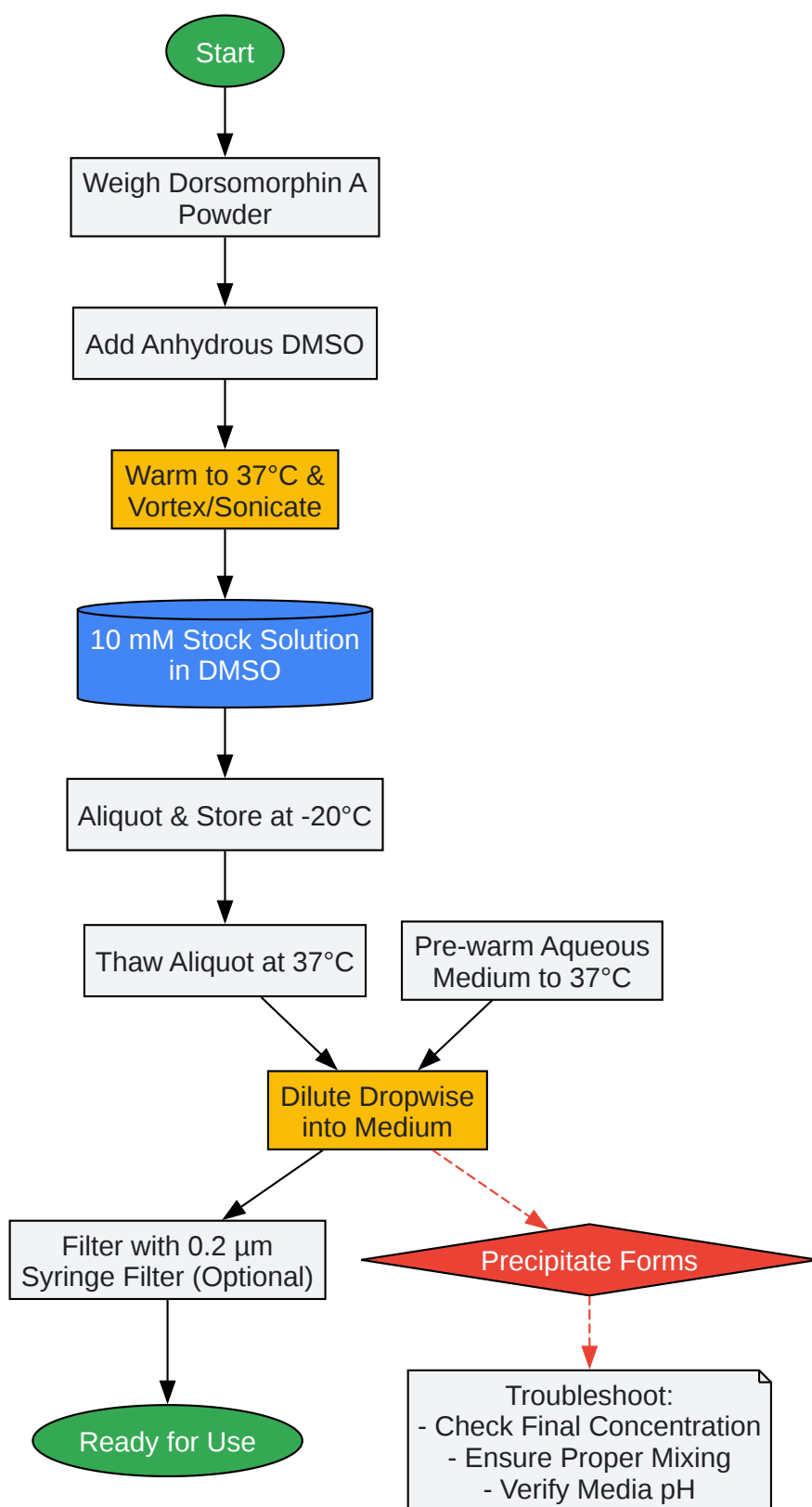
Signaling Pathways Inhibited by Dorsomorphin A



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Caption: Dorsomorphin A inhibits both the AMPK and BMP signaling pathways.

Experimental Workflow for Dorsomorphin A Solubilization



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Caption: Recommended workflow for preparing Dorsomorphin A solutions.

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